Analytical Methodologies for the Quantification of Fibrate-Class Hypolipidemic Agents

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Compound of Interest

Compound Name:	*Xantifibrate*
CAS No.:	*36921-54-7*
Cat. No.:	*B1622926*

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A Senior Application Scientist's Guide to Method Development and Implementation

Preamble on **Xantifibrate** and the Fibrate Class: This document provides a comprehensive overview of analytical methods for the quantification of fibrate-class drugs. The query for "**Xantifibrate**," a specific but less commonly documented fibrate, has been noted.[1] While **Xantifibrate** is a recognized antilipidemic agent, the public domain lacks detailed, validated analytical protocols specifically for its quantification. However, the analytical principles and methodologies are highly conserved across the fibrate class. Therefore, this guide will use Fenofibrate (propan-2-yl 2-[4-(4-chlorobenzoyl)phenoxy]-2-methylpropanoate), a widely prescribed and extensively studied fibrate, as the primary exemplar.[2] The protocols detailed herein are robust and can be readily adapted for the analysis of **Xantifibrate** and other fibrates like Bezafibrate, Ciprofibrate, and Gemfibrozil, with appropriate method development and validation.[3][4]

Introduction: The Critical Role of Fibrate Quantification

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Fibrates are a class of amphipathic carboxylic acids that are effective in treating hyperlipidemia, a condition characterized by abnormally elevated levels of lipids in the blood.[5] They function as agonists of the peroxisome proliferator-activated receptor alpha (PPARα), which leads to increased lipolysis and the clearance of triglyceride-rich particles from the plasma.[2] Given their therapeutic importance, ensuring the purity, potency, and bioavailability of fibrate-containing pharmaceutical products is paramount.

Accurate and precise analytical methods are the bedrock of pharmaceutical quality control and drug development. They are essential for:

- Potency and Purity Assays: Quantifying the active pharmaceutical ingredient (API) in bulk materials and finished dosage forms.
- Stability Studies: Assessing the degradation of the API under various environmental conditions to establish shelf-life.[6][7][8]
- Pharmacokinetic (PK) and Bioequivalence (BE) Studies: Measuring drug and metabolite concentrations in biological matrices (e.g., plasma, urine) to understand absorption, distribution, metabolism, and excretion (ADME) profiles.[9][10]
- Impurity Profiling: Detecting and quantifying related substances and degradation products.

This guide provides detailed application notes and protocols for the principal analytical techniques used in the quantification of fibrates, designed for researchers, scientists, and drug development professionals.

Section 1: Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) for Potency and Stability-Indicating Assays

Principle of the Method: Reversed-phase HPLC is the cornerstone of modern pharmaceutical analysis for its high resolution, reproducibility, and robustness. The fundamental principle involves the separation of analytes based on their differential partitioning between a nonpolar stationary phase (typically octadecylsilyl- or C18-bonded silica) and a polar mobile phase. For fibrates, which are relatively nonpolar compounds, this technique allows for excellent separation from polar impurities and excipients. By using a UV detector, quantification is

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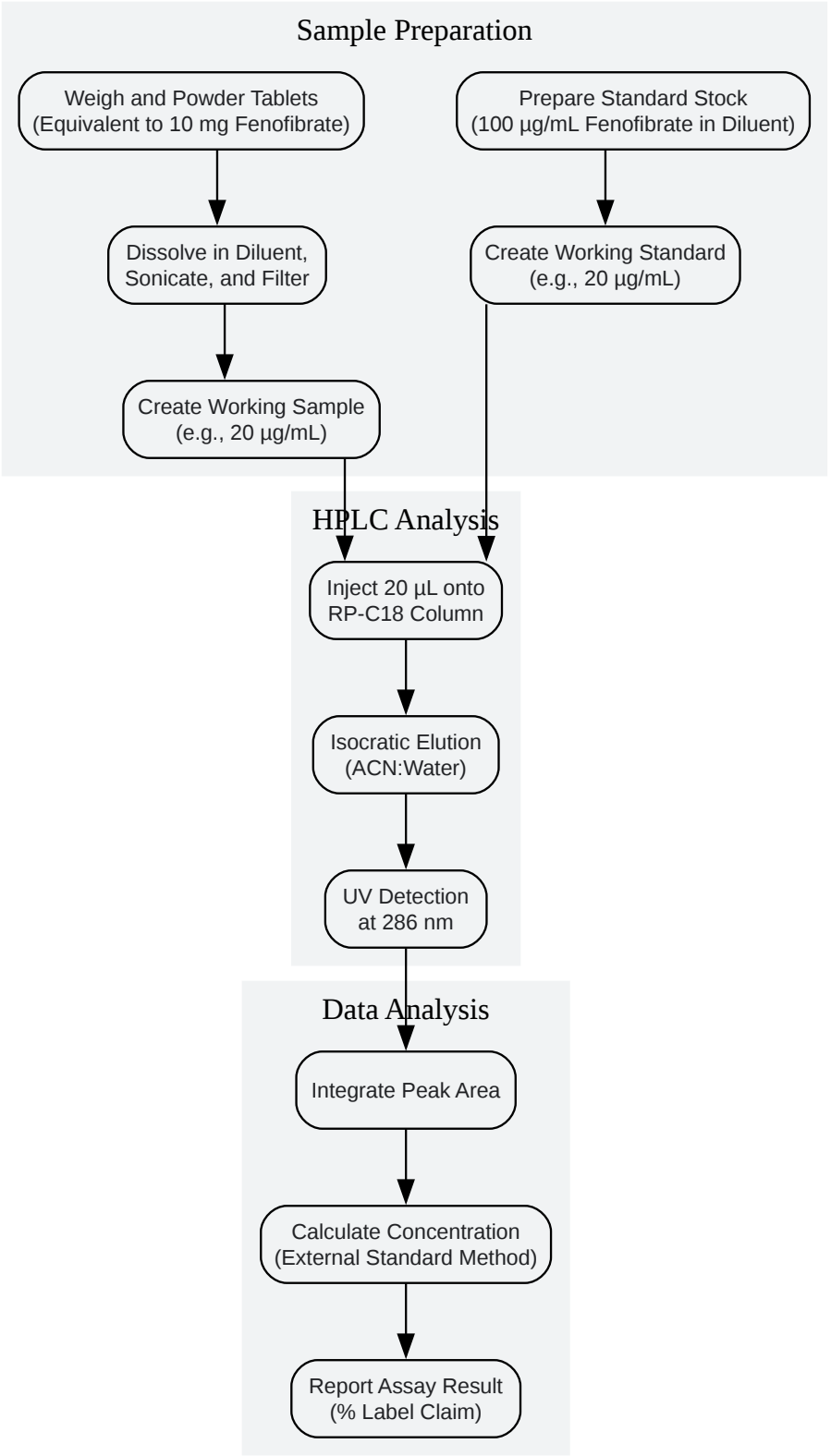
achieved by measuring the analyte's absorbance at a specific wavelength and comparing the peak area to that of a reference standard of known concentration. A well-developed stability-indicating HPLC method can also separate the parent drug from any potential degradation products, making it invaluable for quality control.[6][8]

Application Note 1: Quantification of Fenofibrate in Bulk Drug and Tablet Dosage Forms

This protocol describes a validated, stability-indicating RP-HPLC method suitable for routine quality control of Fenofibrate.

Experimental Workflow for Fenofibrate QC by HPLC

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Caption: Workflow for HPLC quantification of Fenofibrate in tablets.

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Detailed Protocol

- Instrumentation and Materials
  - HPLC system with isocratic pump, autosampler, column oven, and UV/Vis detector (e.g., Agilent 1260 Infinity II, Waters Alliance).
  - Chromatographic Data System (CDS) software (e.g., OpenLab, Empower).
  - Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
  - Fenofibrate Reference Standard (USP or equivalent).
  - Acetonitrile (HPLC grade).
  - Orthophosphoric acid (AR grade).
  - Water (HPLC grade or purified to 18.2 MΩ·cm).
  - 0.45 µm membrane filters.
- Chromatographic Conditions
  - Mobile Phase: Acetonitrile and water (pH adjusted to 2.5 with orthophosphoric acid) in a 70:30 v/v ratio.
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 25 °C (Ambient).
  - Injection Volume: 20 µL.
  - Detection Wavelength: 286 nm.
  - Run Time: Approximately 10 minutes (ensure elution of Fenofibrate and any impurities).
- Preparation of Solutions
  - Diluent: Mobile phase is typically used as the diluent.

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- Standard Stock Solution (100 µg/mL): Accurately weigh about 10 mg of Fenofibrate Reference Standard into a 100 mL volumetric flask. Dissolve in and dilute to volume with the diluent.
- Working Standard Solution (20 µg/mL): Pipette 20.0 mL of the Standard Stock Solution into a 100 mL volumetric flask and dilute to volume with the diluent.
- Sample Preparation (for 160 mg tablets):
    1. Weigh and finely powder no fewer than 20 tablets.
    2. Accurately weigh a portion of the powder equivalent to about 10 mg of Fenofibrate into a 100 mL volumetric flask.
    3. Add approximately 70 mL of diluent and sonicate for 15 minutes to ensure complete dissolution.
    4. Allow to cool to room temperature and dilute to volume with the diluent.
    5. Filter a portion of this solution through a 0.45 µm filter into an HPLC vial. This solution has a nominal concentration of 100 µg/mL.
    6. Pipette 20.0 mL of the filtered solution into a 100 mL volumetric flask and dilute to volume with diluent to get a final concentration of 20 µg/mL.

- System Suitability and Analysis
    - Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
    - Make five replicate injections of the Working Standard Solution.
    - The system is suitable for use if the relative standard deviation (RSD) of the peak areas is not more than 2.0%, the tailing factor is not more than 2.0, and the theoretical plates are not less than 2000.
    - Inject the standard and sample solutions in duplicate and record the chromatograms.

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- Calculation Calculate the percentage of the labeled amount of Fenofibrate in the tablets using the external standard formula: % Label Claim = (Area_Sample / Area_Standard) * (Conc_Standard / Conc_Sample) * 100

Typical HPLC Method Validation Parameters

Parameter	Typical Specification/Result	Reference(s)
Linearity Range	10 - 50 µg/mL	[6]
Correlation Coefficient (r^2)	> 0.999	[6]
Accuracy (% Recovery)	98.0 - 102.0%	
Precision (% RSD)	< 2.0%	[6]
Limit of Detection (LOD)	~0.011 µg/mL	[6]
Limit of Quantification (LOQ)	~0.043 µg/mL	[6]
Specificity	No interference from excipients or degradation products	[6][8]

Section 2: Ultra-High-Performance Liquid Chromatography (UPLC) for Bioanalytical Applications

Principle of the Method: The quantification of drugs and their metabolites in biological fluids like plasma presents unique challenges, primarily due to the complexity of the matrix and the typically lower concentrations of the analyte. UPLC, with its smaller particle size columns (sub-2 µm), offers higher resolution, faster run times, and increased sensitivity compared to traditional HPLC. For bioanalysis, a robust sample preparation step is crucial to remove proteins and other interfering endogenous components. Protein precipitation is a common, straightforward technique. An internal standard (IS), a compound structurally similar to the analyte, is added to all samples and standards to correct for variability in sample processing and instrument response.[9]

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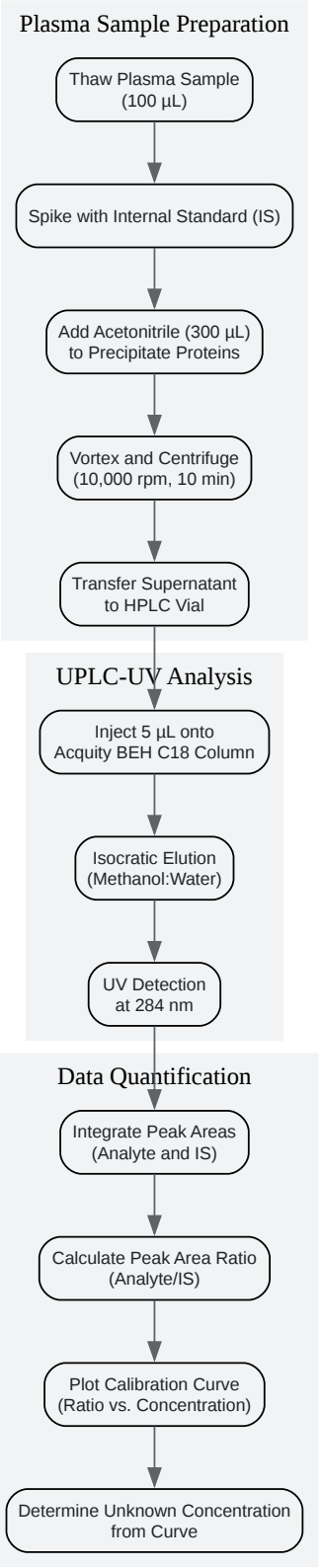
Fenofibrate is a prodrug that is rapidly hydrolyzed by esterases to its active metabolite, fenofibric acid. Therefore, bioanalytical methods typically focus on quantifying fenofibric acid in plasma.[2][9]

Application Note 2: Quantification of Fenofibric Acid in Rat Plasma for Pharmacokinetic Studies

This protocol outlines a UPLC-UV method for determining the concentration of fenofibric acid in rat plasma, suitable for preclinical PK studies.

Bioanalytical Workflow for Fenofibric Acid by UPLC

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Caption: Bioanalytical workflow for UPLC quantification of fenofibric acid.

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Detailed Protocol

- Instrumentation and Materials
  - UPLC system with binary pump, autosampler, and UV/Vis detector (e.g., Waters Acquity UPLC).
  - Reversed-phase C18 column suitable for UPLC (e.g., Acquity BEH C18, 50 mm x 2.1 mm, 1.7 µm).[9]
  - Fenofibric Acid and a suitable Internal Standard (e.g., mefenamic acid) reference standards.
  - Methanol and Acetonitrile (LC-MS grade).
  - Drug-free rat plasma for calibration standards and quality controls (QCs).
- Chromatographic Conditions
  - Mobile Phase: Methanol and water (65:35, v/v).[9]
  - Flow Rate: 0.3 mL/min.[9]
  - Injection Volume: 5 µL.
  - Detection Wavelength: 284 nm.[9]
  - Run Time: < 3 minutes.[9]
- Preparation of Stock and Working Solutions
  - Stock Solutions (1 mg/mL): Prepare separate stock solutions of fenofibric acid and the internal standard in methanol.
  - Working Standard Solutions: Prepare serial dilutions of the fenofibric acid stock solution in methanol to create working solutions for the calibration curve (e.g., covering a range of 100 to 10,000 ng/mL).[9]

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- Internal Standard Working Solution: Prepare a working solution of the IS at a fixed concentration (e.g., 1000 ng/mL) in methanol.

- Preparation of Calibration Standards and Quality Controls
  - Spike appropriate volumes of the working standard solutions into drug-free plasma to create calibration standards (e.g., 8-10 non-zero points).
  - Prepare QC samples at low, medium, and high concentrations in the same manner.
  - The final volume of spiking solutions should not exceed 5-10% of the plasma volume to avoid matrix effects.
- Sample Extraction (Protein Precipitation)
  1. To 100 µL of plasma sample (unknown, standard, or QC) in a microcentrifuge tube, add 10 µL of the IS working solution.
  2. Add 300 µL of ice-cold acetonitrile to precipitate proteins.
  3. Vortex for 1 minute.
  4. Centrifuge at 10,000 rpm for 10 minutes.
  5. Carefully transfer the supernatant to a clean HPLC vial for analysis.
- Data Analysis
  - Construct a calibration curve by plotting the peak area ratio (fenofibric acid / internal standard) against the nominal concentration of the calibration standards.
  - Perform a weighted ($1/x^2$) linear regression to determine the best fit.
  - Calculate the concentration of fenofibric acid in the QC and unknown samples by interpolating their peak area ratios from the calibration curve.

Typical Bioanalytical UPLC Method Validation Parameters

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Parameter	Typical Specification/Result	Reference(s)
Linearity Range	100 - 10,000 ng/mL	[9]
Correlation Coefficient (r^2)	≥ 0.999	[9]
Accuracy (% Bias)	Within ±15% (±20% at LLOQ)	[2][9]
Precision (% CV)	≤ 15% (≤ 20% at LLOQ)	[2][9]
Lower Limit of Quantification (LLOQ)	100 ng/mL	[9]
Recovery	Consistent and reproducible across QC levels	
Matrix Effect	Investigated to ensure no significant ion suppression or enhancement	[10]
Stability (Freeze-thaw, short-term, etc.)	Analyte stable under expected handling and storage conditions	[10]

Section 3: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Principle of the Method: LC-MS/MS is the definitive method for high-sensitivity bioanalysis. It couples the separation power of LC with the high selectivity and sensitivity of tandem mass spectrometry. After chromatographic separation, analytes are ionized (typically via electrospray ionization, ESI) and enter the mass spectrometer. In Multiple Reaction Monitoring (MRM) mode, a specific precursor ion (e.g., the protonated molecule $[M+H]^+$) is selected in the first quadrupole, fragmented in the collision cell, and a specific product ion is monitored in the third quadrupole. This precursor-to-product ion transition is highly specific to the analyte, virtually eliminating matrix interferences and providing picogram-level sensitivity.[10]

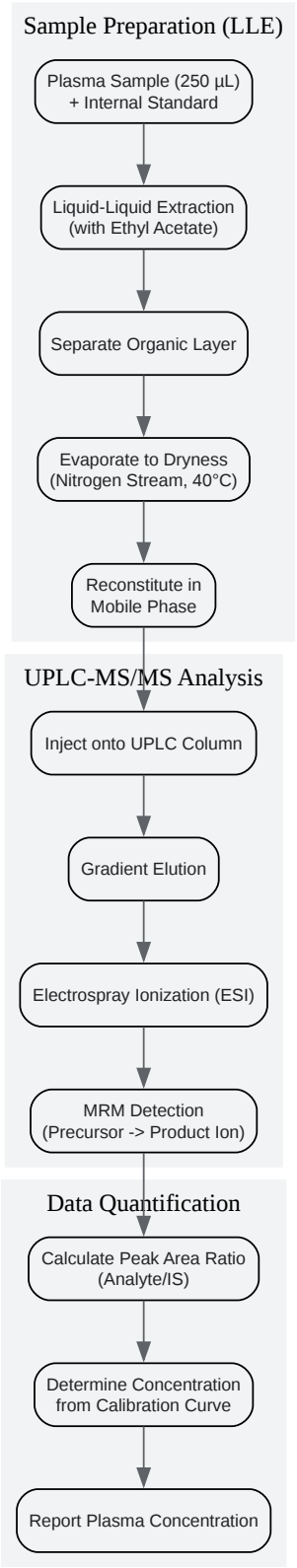
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Application Note 3: High-Sensitivity Quantification of Fenofibric Acid in Human Plasma

This protocol provides a UPLC-MS/MS method for the quantification of fenofibric acid, meeting the stringent requirements for clinical pharmacokinetic studies.

UPLC-MS/MS Bioanalytical Workflow

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Caption: Workflow for high-sensitivity UPLC-MS/MS bioanalysis.

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Detailed Protocol

- Instrumentation and Materials
  - UPLC system coupled to a triple quadrupole mass spectrometer (e.g., Waters Acquity I-Class with Xevo TQ-S).[2]
  - UPLC BEH C18 column (e.g., 50 mm x 2.1 mm, 1.7 µm).[2][10]
  - Fenofibric Acid and a stable isotope-labeled internal standard (e.g., Fenofibric Acid-d6) are preferred for MS detection.
  - Acetonitrile and Formic Acid (LC-MS grade).
  - Ethyl Acetate (for extraction).
- LC and MS Conditions
  - Mobile Phase A: Water with 0.1% Formic Acid.[2]
  - Mobile Phase B: Acetonitrile with 0.1% Formic Acid.[2]
  - Gradient Elution: A typical gradient might run from 10% B to 90% B over 1.5 minutes to elute the analyte and wash the column.
  - Flow Rate: 0.4 mL/min.
  - Ionization Source: ESI, Positive Mode.[2][10]
  - MRM Transitions: These must be optimized by infusing the pure analyte and IS.
    - Fenofibric Acid: e.g., m/z 319.1 → 121.1
    - Fenofibric Acid-d6 (IS): e.g., m/z 325.1 → 121.1
- Sample Preparation (Liquid-Liquid Extraction)

1. To 250 µL of human plasma, add the internal standard.

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2. Add 1 mL of ethyl acetate, vortex for 2 minutes, and centrifuge.

3. Transfer the upper organic layer to a clean tube.

4. Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.

5. Reconstitute the residue in 100 µL of the mobile phase (initial conditions) and inject.

Key UPLC-MS/MS Method Parameters

Parameter	Typical Specification/Result	Reference(s)
Linearity Range	0.5 - 200 ng/mL	[10]
Lower Limit of Quantification (LLOQ)	0.5 ng/mL	[10]
Intra- and Inter-day Precision (%CV)	< 10%	
Accuracy (% Bias)	Within ±10%	
Recovery	> 90%	[10]

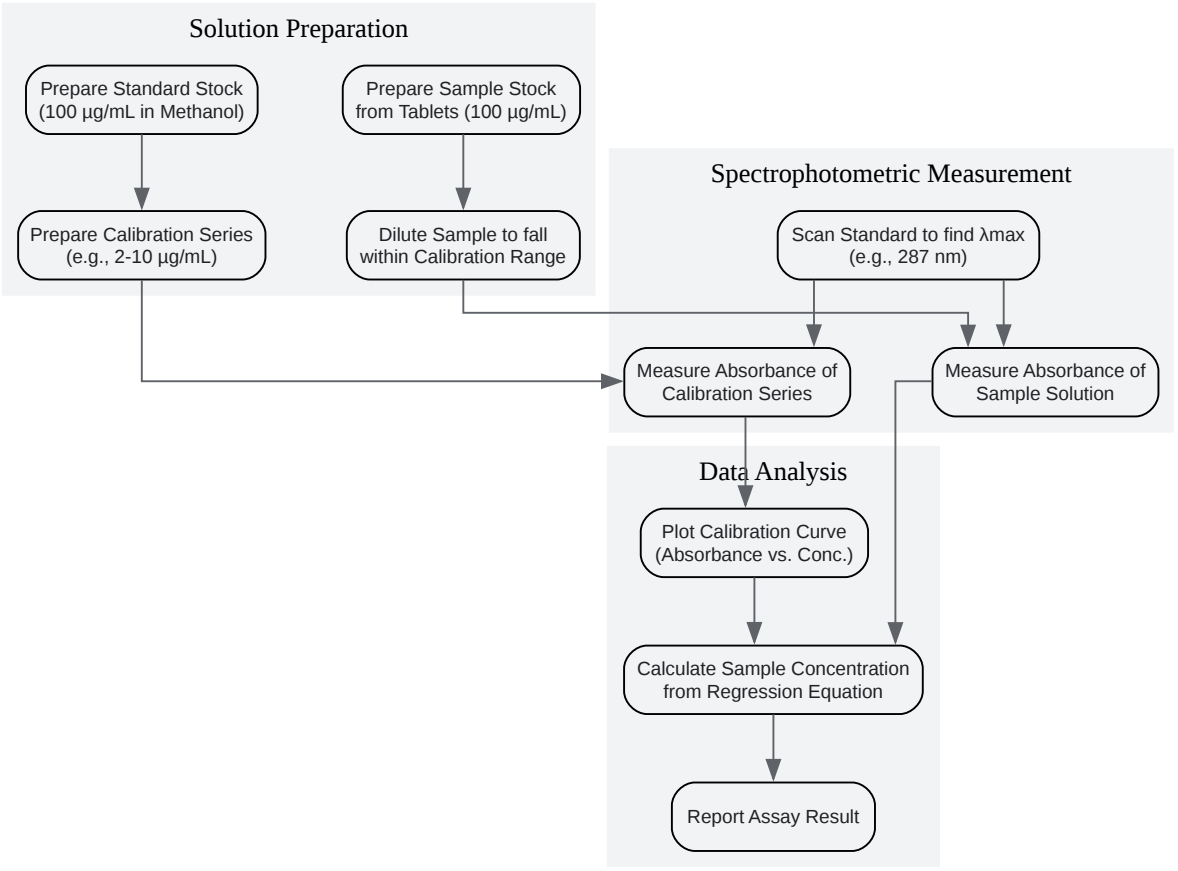
Section 4: UV-Visible Spectrophotometry

Principle of the Method: UV-Visible spectrophotometry is a simple, cost-effective, and rapid technique for the quantification of analytes that contain a chromophore. The method is based on the Beer-Lambert Law, which states that the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light. For Fenofibrate, quantification is performed by dissolving the sample in a suitable solvent (e.g., methanol) and measuring its absorbance at the wavelength of maximum absorption (λmax). While less specific than chromatographic methods, it is highly suitable for routine analysis of pure drug substances and simple dosage forms.[1]

Application Note 4: Spectrophotometric Estimation of Fenofibrate in Tablets

Spectrophotometric Assay Workflow

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Caption: Workflow for UV-Visible spectrophotometric assay of Fenofibrate.

Detailed Protocol

- Instrumentation and Materials
  - Double beam UV-Visible spectrophotometer with 1 cm matched quartz cells.[4]

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- Fenofibrate Reference Standard.
- Methanol (AR Grade).

- Procedure

1. Determination of λmax: Prepare a 10 µg/mL solution of Fenofibrate in methanol. Scan the solution from 400 nm to 200 nm against a methanol blank to determine the wavelength of maximum absorbance. (Literature λmax is ~286-287 nm).
2. Preparation of Calibration Curve: From a stock solution (e.g., 100 µg/mL), prepare a series of dilutions in methanol to cover a linear range (e.g., 5-30 µg/mL).[4] Measure the absorbance of each solution at the λmax. Plot absorbance versus concentration and perform a linear regression.
3. Assay of Tablet Formulation: Prepare a sample solution from powdered tablets in methanol with a nominal concentration that falls within the calibrated range, as described in the HPLC protocol. Filter the solution. Measure the absorbance of the final sample solution at λmax.
4. Calculation: Determine the concentration of the sample from the linear regression equation of the calibration curve. Calculate the amount of Fenofibrate per tablet and the percent label claim.

Typical Optical and Validation Characteristics

Parameter	Typical Value/Result	Reference(s)
λmax	287.5 nm	
Beer's Law Range	5 - 30 µg/mL	[4]
Correlation Coefficient (r^2)	> 0.999	[4]
Molar Absorptivity	High value indicates good sensitivity	[1]
Accuracy (% Recovery)	99 - 101%	

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Method Selection Guide

Choosing the appropriate analytical method depends on the specific application, required sensitivity, available instrumentation, and regulatory requirements.

Method	Primary Application	Sensitivity	Specificity	Speed	Cost
UV-Vis Spectrophotometry	QC of bulk drug and simple formulations.	Low (µg/mL)	Low	Very Fast	Low
RP-HPLC	QC, potency, stability, and impurity testing.	Medium (ng/mL - µg/mL)	High	Moderate	Medium
UPLC-UV	QC, stability, and preclinical bioanalysis.	Medium-High (ng/mL)	High	Fast	Medium-High
UPLC-MS/MS	Definitive bioanalysis (PK/BE), trace analysis.	Very High (pg/mL - ng/mL)	Very High	Fast	High

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